

# Commercial Suppliers and Application Notes for 11(E),15(Z)-10-KODE

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *10-Oxo-11(E),15(Z)-octadecadienoic acid*

Cat. No.: *B15546794*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This document provides a summary of commercial suppliers for 11(E),15(Z)-10-KODE, also known as **10-Oxo-11(E),15(Z)-octadecadienoic acid**, and offers detailed application notes and protocols based on available research for structurally related compounds. Due to limited specific data on 11(E),15(Z)-10-KODE, this guide leverages information from similar molecules to suggest potential research applications and methodologies.

## Commercial Suppliers

11(E),15(Z)-10-KODE is a specialized biochemical available from a select number of suppliers for research purposes. The product is typically supplied in a solution and requires storage in a freezer.

Supplier	Product Name	Product Number	CAS Number	Purity
--INVALID-LINK--	10-Oxo- 11(E),15(Z)- octadecadienoic acid	13-1847	1488409-84-2	>98% <a href="#">[1]</a>
--INVALID-LINK--	10-Oxo- 11(E),15(Z)- octadecadienoic acid	Not Specified	Not Specified	Not Specified <a href="#">[2]</a>
--INVALID-LINK--	10-Oxo- 11(E),15(Z)- octadecadienoic acid	Not Specified	Not Specified	Not Specified
--INVALID-LINK--	10-Oxo- 11(E),15(Z)- octadecadienoic acid	Not Specified	Not Specified	Not Specified <a href="#">[3]</a>

Note: This product is intended for Research Use Only and is not for diagnostic or in vivo applications.

## Application Notes

While specific biological activities of 11(E),15(Z)-10-KODE are not extensively documented in publicly available literature, its structural similarity to other oxo-fatty acids suggests potential roles in cellular signaling. A closely related compound, 13-oxo-9(Z),11(E),15(Z)-octadecatrienoic acid (13-oxo-OTA), has been identified as an activator of Peroxisome Proliferator-Activated Receptor  $\gamma$  (PPAR $\gamma$ ).[\[4\]](#)[\[5\]](#) PPAR $\gamma$  is a key regulator of adipogenesis, glucose metabolism, and inflammation. Therefore, it is hypothesized that 11(E),15(Z)-10-KODE may also function as a PPAR $\gamma$  agonist.

Potential Research Applications:

- Metabolic Disease Research: Investigating the effects on adipocyte differentiation, glucose uptake in fat cells, and insulin sensitivity.
- Inflammation Studies: Exploring the potential anti-inflammatory properties through PPAR $\gamma$ -mediated pathways.
- Drug Discovery: Screening for novel agonists of PPAR $\gamma$  for the development of therapeutics for type 2 diabetes and other metabolic disorders.

## Experimental Protocols

The following protocols are based on methodologies used for the study of the related compound, 13-oxo-OTA, and can be adapted for the investigation of 11(E),15(Z)-10-KODE.

### Protocol 1: In Vitro Adipocyte Differentiation Assay

Objective: To determine the effect of 11(E),15(Z)-10-KODE on the differentiation of pre-adipocytes into mature adipocytes.

#### Methodology:

- Cell Culture: Culture 3T3-L1 pre-adipocytes in Dulbecco's Modified Eagle's Medium (DMEM) supplemented with 10% fetal bovine serum (FBS) and antibiotics.
- Induction of Differentiation: Once confluent, induce differentiation by treating the cells with a differentiation cocktail containing 0.5 mM 3-isobutyl-1-methylxanthine (IBMX), 1  $\mu$ M dexamethasone, and 10  $\mu$ g/mL insulin in DMEM with 10% FBS.
- Treatment: Concurrently, treat cells with varying concentrations of 11(E),15(Z)-10-KODE (e.g., 1, 10, 25  $\mu$ M) or a vehicle control (e.g., DMSO). A known PPAR $\gamma$  agonist, such as rosiglitazone, should be used as a positive control.
- Maturation: After 48 hours, replace the induction medium with DMEM containing 10% FBS and 10  $\mu$ g/mL insulin, along with the respective treatments. Culture for an additional 4-6 days, replacing the medium every 2 days.
- Staining and Quantification: Stain the mature adipocytes with Oil Red O to visualize lipid droplet accumulation. Quantify the stained lipid by extracting the dye with isopropanol and

measuring the absorbance at 520 nm.

## Protocol 2: PPARy Transactivation Assay

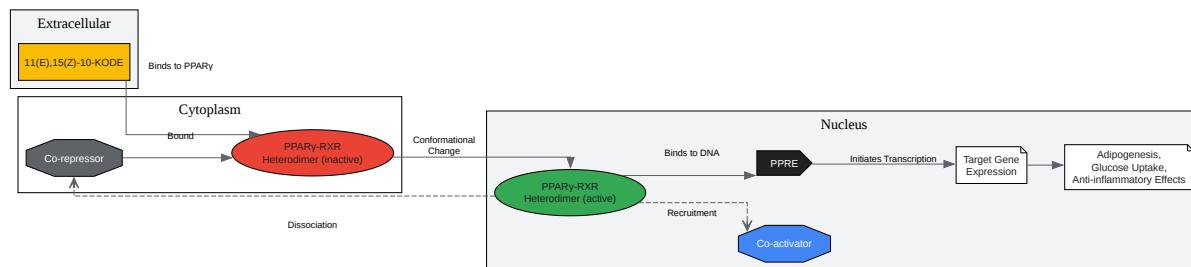
Objective: To assess the ability of 11(E),15(Z)-10-KODE to activate the PPARy receptor.

Methodology:

- Cell Line: Use a reporter cell line, such as HEK293 cells, transiently co-transfected with a PPARy expression vector and a luciferase reporter plasmid containing PPAR response elements (PPREs) in the promoter region.
- Treatment: Seed the transfected cells in a 96-well plate and treat with a range of concentrations of 11(E),15(Z)-10-KODE (e.g., 0.1 to 100  $\mu$ M), a vehicle control, and a positive control (rosiglitazone).
- Incubation: Incubate the cells for 24 hours.
- Luciferase Assay: Lyse the cells and measure the luciferase activity using a luminometer according to the manufacturer's instructions.
- Data Analysis: Normalize the luciferase activity to a co-transfected control plasmid (e.g.,  $\beta$ -galactosidase) to account for transfection efficiency.

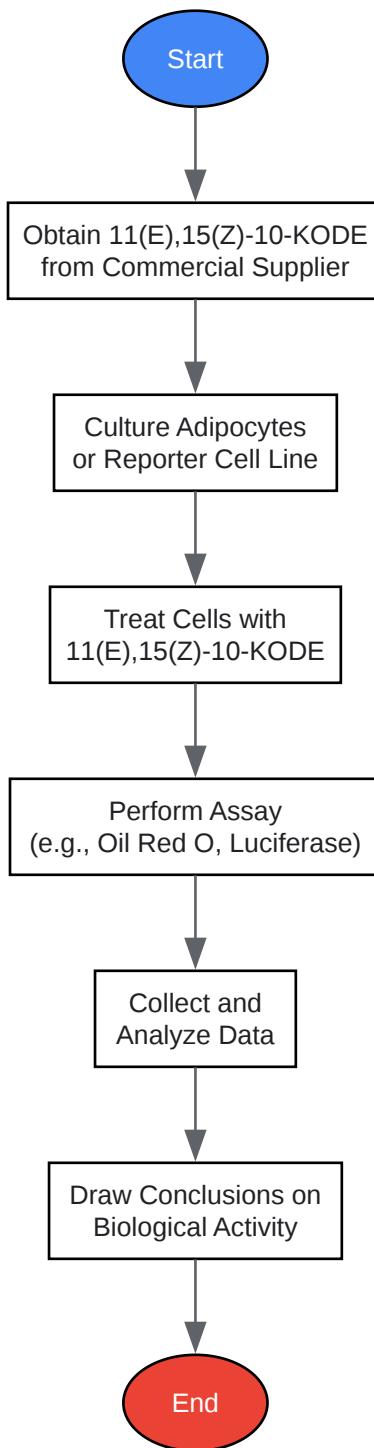
## Signaling Pathway and Experimental Workflow

The following diagrams illustrate the hypothesized signaling pathway for 11(E),15(Z)-10-KODE based on the known activity of a related compound and a general workflow for its investigation.



[Click to download full resolution via product page](#)

Caption: Hypothesized PPAR $\gamma$  signaling pathway for 11(E),15(Z)-10-KODE.



[Click to download full resolution via product page](#)

Caption: General experimental workflow for investigating 11(E),15(Z)-10-KODE.

## Quantitative Data

Specific quantitative data for the biological activity of 11(E),15(Z)-10-KODE is not readily available. The table below is provided as a template for researchers to populate with their experimental data. For reference, data for the related compound 13-oxo-OTA could be included here with clear notation of the different compound.

Parameter	Cell Line	Value	Reference
EC50 (PPAR $\gamma$ Activation)	HEK293	Data not available	
Optimal Concentration (Adipocyte Differentiation)	3T3-L1	Data not available	
IC50 (if applicable)	Specify	Data not available	

Researchers are encouraged to perform dose-response studies to determine the optimal concentrations for their specific experimental systems.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. larodan.com [larodan.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. gentaur.com [gentaur.com]
- 4. researchgate.net [researchgate.net]
- 5. 13-Oxo-9(Z),11(E),15(Z)-octadecatrienoic acid activates peroxisome proliferator-activated receptor  $\gamma$  in adipocytes - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Commercial Suppliers and Application Notes for 11(E),15(Z)-10-KODE]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b15546794#commercial-suppliers-of-11-e-15-z-10-kode>]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

**Contact**

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)